Technical Support Center: [1-(4-Fluorophenyl)cyclobutyl]methanamine[1]

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Compound of Interest

Compound Name:	*[1-(4-Fluorophenyl)cyclobutyl]methanamine*
CAS No.:	*1017462-08-6*
Cat. No.:	*B3073349*

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Core Technical Directive

Subject: Stability, Solubility, and Handling Protocols for **[1-(4-Fluorophenyl)cyclobutyl]methanamine** (HCl Salt & Free Base). CAS: 1228879-30-8 (HCl Salt) | Molecular Weight: 215.69 g/mol (HCl Salt)[1][2]

As a Senior Application Scientist, I have synthesized this guide to address the specific stability challenges associated with **[1-(4-Fluorophenyl)cyclobutyl]methanamine**. While the cyclobutyl ring introduces steric strain, the primary instability driver in solution is the primary amine moiety (

).[1] This functional group is susceptible to oxidative deamination, carbamate formation upon atmospheric

exposure, and side reactions with trace solvent impurities (e.g., aldehydes).

This guide prioritizes preventative stabilization over retrospective troubleshooting.[1]

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Troubleshooting Matrix: Diagnostics & Solutions

Use this matrix to rapidly identify and resolve solution-state anomalies.

Symptom	Probable Cause	Technical Resolution
Yellowing of Solution	N-Oxidation: Primary amines slowly oxidize to hydroxylamines or imines in the presence of dissolved oxygen and light.[1]	Discard & Re-make. For future stocks, sparge solvent with argon/nitrogen for 15 mins before dissolution.[1] Store in amber vials.
White Precipitate (Non-Aqueous)	Carbamate Formation: Reaction with atmospheric to form insoluble carbamate salts.[1] Common in unsealed DMSO/DMF stocks.[1]	Filtration ineffective. Re-dissolve by acidifying slightly (if assay permits) or prepare fresh stock under inert atmosphere. Seal with Parafilm.[1]
Precipitate (Aqueous)	"Salting Out" or pH Shift: The free base is lipophilic.[1] If the pH rises >8.5, the compound deprotonates and crashes out.	Adjust pH. Maintain pH < 6.0 for maximum solubility of the HCl salt. Add 1-2 equivalents of HCl if using the free base.
Loss of Potency (Frozen Stock)	Freeze-Thaw Degradation: Repeated cycling causes micro-precipitation and concentration gradients.[1]	Single-Use Aliquots. Store stocks (10-50 mM) in small volumes (e.g., 50 L) at -80°C. Do not refreeze after thawing.
Unexpected Toxicity	Trace Aldehyde Reaction: DMSO/PEG often contain trace formaldehyde, forming Schiff bases (imines) with the primary amine.[1]	Solvent Quality. Use "LC-MS Grade" or "Amine-Free" solvents.[1] Avoid technical grade DMSO.

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Deep Dive: Stability Mechanisms & Degradation Pathways

Understanding why degradation occurs allows you to design robust experiments.[1]

The Primary Threat: Nucleophilic Reactivity

The methanamine group is a potent nucleophile. In solution, it actively seeks electrophiles.

- Atmospheric

  : In basic or neutral organic solvents, the amine attacks

  to form a carbamic acid, which stabilizes as a carbamate salt.[1] This is often mistaken for poor solubility.[1]

- Oxidative Instability: While the fluorophenyl group is electron-withdrawing (stabilizing), the benzylic-like position (though separated by a cyclobutyl ring) combined with the amine makes the

  -carbon susceptible to radical attack and oxidation.[1]

The Cyclobutyl Ring Strain

The cyclobutane ring possesses significant angle strain (~26 kcal/mol). While kinetically stable at room temperature, it can undergo ring-opening under strong acidic conditions or high thermal stress (>60°C), particularly if the amine is oxidized to a radical intermediate.[1]

Visualization: Degradation Pathways

The following diagram illustrates the critical degradation routes you must mitigate against.

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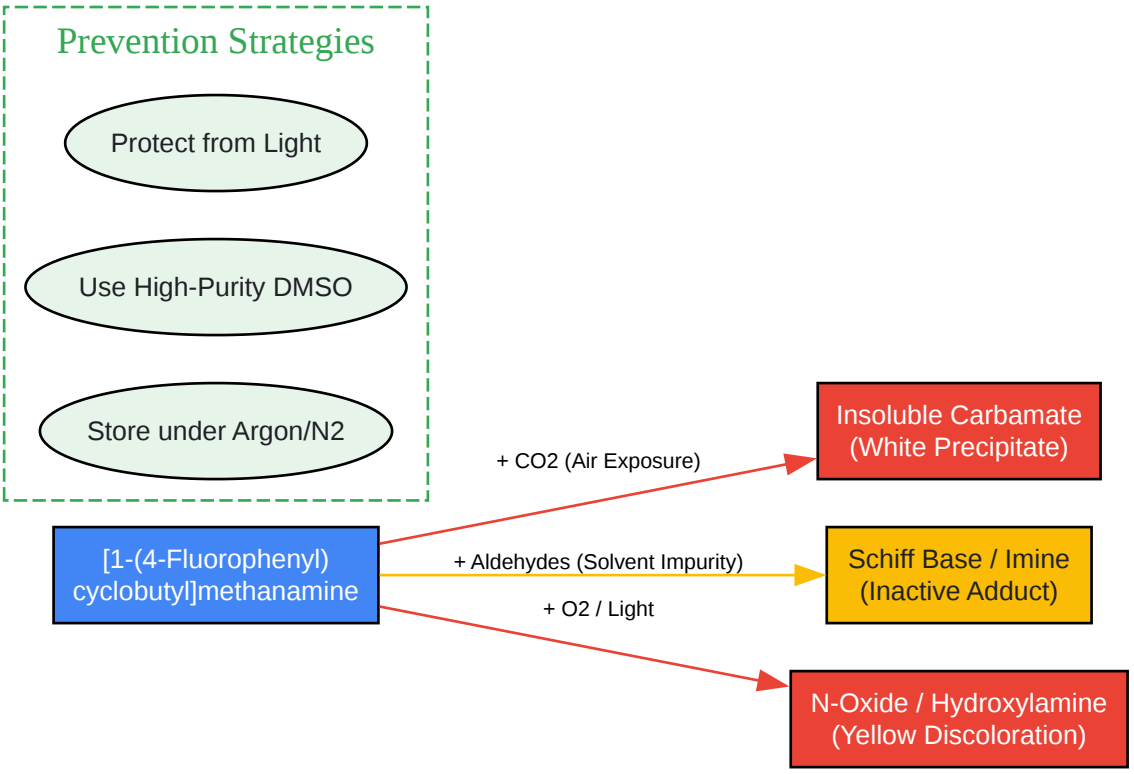

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Caption: Figure 1. Primary degradation pathways for **[1-(4-Fluorophenyl)cyclobutyl]methanamine** in solution. Red pathways indicate irreversible degradation.[1]

Standardized Experimental Protocols

Protocol A: Preparation of Stable Stock Solution (10 mM)

Objective: Create a stock solution stable for 3-6 months at -20°C.

- Solvent Selection: Use Anhydrous DMSO (Dimethyl Sulfoxide), 99.9%, stored over molecular sieves.[1]
  - Why? Water promotes hydrolysis and lowers the solubility of the free base.
- Weighing: Weigh the HCl salt rapidly. It is moderately hygroscopic.[1]

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- Calculation: For 10 mL of 10 mM stock:

  [1]

- Dissolution: Add DMSO to the vial. Vortex for 30 seconds.
  - Tip: If using the free base (MW ~179.24), ensure the DMSO is strictly anhydrous.
- Aliquot & Store: Immediately dispense into 50-100

  L aliquots in amber polypropylene tubes.
- Inert Gas Overlay: (Optional but Recommended) Blow a gentle stream of Nitrogen or Argon into the headspace before capping.[1]
- Storage: Freeze at -20°C or -80°C.

Protocol B: Solubility Verification (Nephelometry Check)

Objective: Verify compound is truly soluble before adding to cell culture.[1]

- Dilution: Dilute the DMSO stock 1:1000 into your assay buffer (e.g., PBS pH 7.4). Final conc: 10

  M.
- Observation:
  - Clear: Stable.
  - Cloudy/Turbid: Compound has crashed out.[1]
- Corrective Action: If cloudy, verify the salt form. The HCl salt should be soluble in PBS. If using Free Base, you may need a carrier (e.g., 0.1% Cyclodextrin) or lower pH.[1]

Frequently Asked Questions (FAQs)

Q1: Can I dissolve this compound in Ethanol instead of DMSO? Answer: Yes, ethanol is a viable solvent for the HCl salt (solubility ~10-20 mg/mL).[1] However, ethanol evaporates more

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easily than DMSO, potentially altering concentration over time. Store ethanol stocks at -20°C and seal tightly to prevent evaporation.[1]

Q2: My compound arrived as a sticky solid. Is it degraded? Answer: Not necessarily.[1] The free base form is an oil or low-melting solid.[1] Even the HCl salt can be hygroscopic and absorb moisture, appearing sticky. Perform a solubility check in DMSO; if it dissolves clearly without residue, it is likely intact.[1] If it leaves a white insoluble crust, it may have formed a carbamate.[1]

Q3: How stable is the compound in cell culture media (37°C)? Answer: The compound is stable for standard incubation times (24-48 hours). However, the half-life in media is approximately 3-5 days due to slow oxidation. For experiments lasting >48 hours, replenish the media with fresh compound daily.

Q4: Does the fluorine atom affect stability? Answer: Yes, positively.[1] The C-F bond is metabolically robust and blocks metabolic oxidation at the para-position of the phenyl ring [1]. This makes it more stable than the non-fluorinated analog in biological systems, though it does not protect the amine group from oxidation in the flask.

References

- PubChem.Compound Summary: 1-(4-Fluorophenyl)cyclobutanamine.[1] National Library of Medicine.[1] Retrieved from [Link][1]

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